

In-depth Technical Guide: 3-Phenyl-1-propylmagnesium Bromide

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Compound of Interest

Compound Name: 3-Phenyl-1-propylmagnesium
bromide

Cat. No.: B072773

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise overview of the fundamental physicochemical properties of **3-Phenyl-1-propylmagnesium bromide**, a crucial Grignard reagent in organic synthesis.

Physicochemical Data

The molecular properties of **3-Phenyl-1-propylmagnesium bromide** are summarized below. This data is essential for stoichiometric calculations in reaction planning and for the characterization of this organometallic compound.

Property	Value
Chemical Formula	C ₉ H ₁₁ BrMg
Molecular Weight	223.39 g/mol [1][2]
Exact Mass	221.98945 Da[1][3]
CAS Number	1462-75-5[3]

Note on a Related Compound: It is important to distinguish **3-Phenyl-1-propylmagnesium bromide** from its isomer, Phenylmagnesium bromide, which has a different chemical formula (C₆H₅MgBr) and molar mass (181.315 g·mol⁻¹)[4].

Experimental Protocols and Methodologies

The determination of the molecular weight of a compound like **3-Phenyl-1-propylmagnesium bromide** is typically not achieved through a singular laboratory experiment but is calculated based on its chemical formula. The chemical formula is confirmed through techniques such as elemental analysis and mass spectrometry.

Calculation of Molecular Weight:

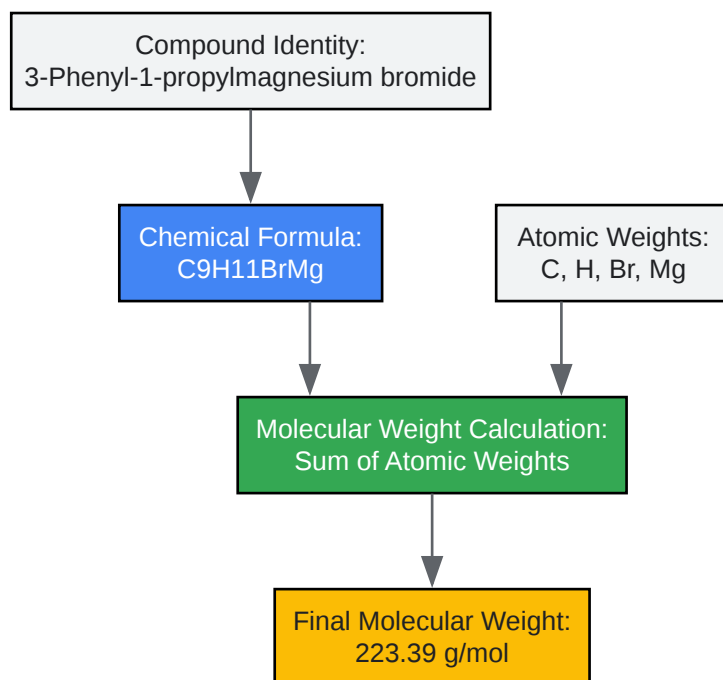
The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is as follows:

- Carbon (C): 9 atoms \times 12.011 u = 108.099 u
- Hydrogen (H): 11 atoms \times 1.008 u = 11.088 u
- Bromine (Br): 1 atom \times 79.904 u = 79.904 u
- Magnesium (Mg): 1 atom \times 24.305 u = 24.305 u
- Total Molecular Weight: 108.099 + 11.088 + 79.904 + 24.305 = 223.396 u

This calculated value is consistent with the published molecular weight of 223.39 g/mol .[\[1\]](#)[\[5\]](#)
[\[6\]](#)

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical identity of the compound to the determination of its molecular weight.



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Caption: Logical workflow for determining the molecular weight.

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